

(2S)-N-Ethyl-2-hydroxypropanamide: Handling & Disposal Protocol

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Compound of Interest

Compound Name: (2S)-N-Ethyl-2-hydroxypropanamide

CAS No.: 194022-24-7

Cat. No.: B574451

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Document Control: V.2026.1 | Classification: Laboratory Safety & Environmental Compliance
Target Audience: Process Chemists, EHS Officers, and Lab Managers[1]

Executive Summary & Immediate Action

(2S)-N-Ethyl-2-hydroxypropanamide (also known as N-Ethyl-L-lactamide) is a chiral amide solvent and intermediate derived from L-lactic acid.[1][2] While often categorized as a "green solvent" due to its biodegradability, it must be managed as Non-Halogenated Organic Waste in a laboratory setting.

Core Directive: Do NOT dispose of this compound via sanitary sewer systems despite its biodegradable profile. The nitrogen content requires thermal oxidation (incineration) to prevent environmental eutrophication and ensure complete destruction of the amide bond.

Quick Reference Data

Parameter	Specification
CAS Number	194022-24-7 (Specific (2S)-isomer) / 6280-14-4 (Racemic)
Physical State	Viscous liquid or low-melting solid (MP ~44°C)
Primary Hazard	Irritant (Skin/Eye/Respiratory)
Waste Stream	Non-Halogenated Organic Solvent
RCRA Status	Non-Listed; Non-Characteristic (if FP > 60°C)

Chemical Profile & Hazard Assessment

Understanding the molecular behavior of this compound is critical for safe disposal. Unlike toxic dipolar aprotic solvents (e.g., NMP, DMF), **(2S)-N-Ethyl-2-hydroxypropanamide** does not possess known reproductive toxicity warnings (H360), but it still poses contact risks.[\[1\]](#)

Molecular Properties[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Structure: An amide linkage connects an ethyl group to a lactate backbone.
- Solubility: High water solubility due to the hydroxyl (-OH) and amide (-CONH-) groups.[\[1\]](#) This increases the risk of rapid mobilization in groundwater if spilled.
- Flash Point: >100°C (Estimated). It is generally considered Non-Flammable under standard transport regulations but is combustible.

GHS Classification (Self-Classification)[\[1\]](#)

- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE) Matrix

Trust in safety comes from redundancy. The following PPE is mandatory when handling neat material or high-concentration waste.

Protection Zone	Equipment Standard	Rationale
Ocular	Chemical Splash Goggles (ANSI Z87.[1]1)	Prevent corneal damage from splashes; the amide functionality can be irritating to mucous membranes.
Dermal (Hands)	Nitrile Gloves (Min 0.11 mm thickness)	Excellent resistance to amides. Latex is permeable to many organic solvents and should be avoided.
Respiratory	Fume Hood (Face velocity > 100 fpm)	Inhalation of mist causes respiratory tract irritation. If heating, use local exhaust.
Body	Lab Coat (Cotton/Poly blend)	Standard barrier protection.

Disposal Procedures (Step-by-Step)

This protocol ensures compliance with EPA (40 CFR) and EU waste codes.[1]

Waste Stream Segregation

The Golden Rule: Never mix this compound with Oxidizers (e.g., Nitric Acid, Peroxides).[1]
Amides can react with strong oxidizers to form unstable intermediates.

Scenario A: Pure/Neat Chemical Disposal

- Container Selection: Use a High-Density Polyethylene (HDPE) or Glass container.
- Labeling: Affix a hazardous waste label.
 - Constituents: "(2S)-N-Ethyl-2-hydroxypropanamide"[1][2]
 - Hazard Check: "Irritant"[1]

- Segregation: Place in the Non-Halogenated Organic waste stream.
 - Why? It contains Carbon, Hydrogen, Oxygen, and Nitrogen.[1] It burns cleanly in an incinerator without generating acidic gases (like HCl), unlike chloroform or DCM.

Scenario B: Mixed Solvent Waste

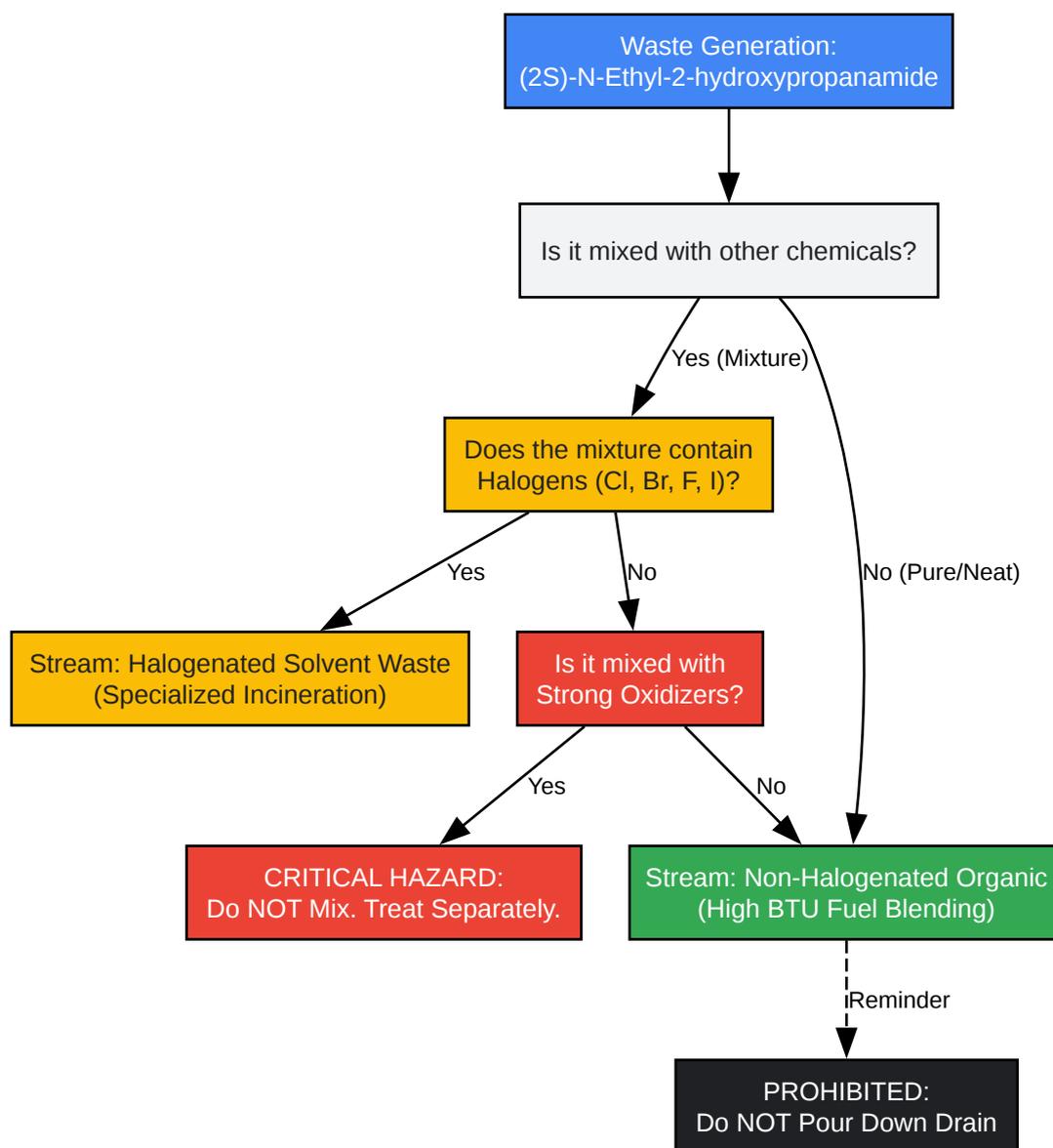
- Mixture with Water: If >5% organic content, collect as organic waste. Do not pour down the drain.
- Mixture with Halogens (DCM, Chloroform): Must be disposed of as Halogenated Waste. The halogenated component dictates the disposal path (higher cost, different incineration parameters).

Spills and Emergency Cleanup

- Isolate: Evacuate the immediate area if the spill is large (>1 Liter).
- Ventilate: Open fume hoods or windows.
- Absorb: Use an inert absorbent (Vermiculite, Sand, or Universal Spill Pads).
 - Note: Do not use sawdust; while unlikely to react violently, inert materials are preferred for chemical spills.
- Collect: Scoop into a sealed waste container and label as "Debris contaminated with N-Ethyl-lactamide."
- Decontaminate: Wash the surface with soap and water. The compound is water-soluble and cleans up easily.[6]

Visual Disposal Logic (Decision Tree)

The following diagram illustrates the decision-making process for disposing of **(2S)-N-Ethyl-2-hydroxypropanamide** to ensure regulatory compliance.



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Caption: Operational logic for segregating **(2S)-N-Ethyl-2-hydroxypropanamide** waste streams based on chemical mixtures.

Scientific Rationale: Why Incineration?

Although **(2S)-N-Ethyl-2-hydroxypropanamide** is derived from renewable feedstocks (lactic acid) and is theoretically biodegradable, High-Temperature Incineration is the required disposal method for laboratory waste for two reasons:

- Nitrogen Content: The amide bond contains nitrogen. In uncontrolled biological breakdown (e.g., wastewater treatment), this can contribute to ammonia release or eutrophication.[1] Controlled incineration ensures the nitrogen is converted to benign N₂ gas (with appropriate NO_x scrubbing).
- Regulatory Certainty: In the US (RCRA) and EU, chemical reagents are rarely permitted for sewer disposal. Designating it as "Non-Halogenated Organic Waste" guarantees it enters a fuel-blending program where its calorific value is recovered, aligning with Green Chemistry Principle #12 (Minimize potential for accidents) and efficient energy recovery.[1]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 15561473, N-Ethyl-3-hydroxypropanamide (Isomer Analog).[1] Retrieved from [[Link](#)]
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